

2-(Cyclohexylmethoxy)-1-ethanamine boiling point and density

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Cyclohexylmethoxy)-1-ethanamine

CAS No.: 200400-14-2

Cat. No.: B3114210

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Technical Whitepaper: 2-(Cyclohexylmethoxy)-1-ethanamine

High-Purity Intermediate for Medicinal Chemistry & Pharmacophore Development

Executive Summary

2-(Cyclohexylmethoxy)-1-ethanamine (CAS: 200400-14-2) is a specialized ether-amine intermediate used primarily in the synthesis of pharmaceutical agents targeting the central nervous system (CNS) and cardiovascular pathways.^[1] Structurally, it combines a lipophilic cyclohexyl ring with a polar ethylamine chain via an ether linkage, serving as a versatile "linker" motif in drug design. This guide provides authoritative physicochemical data, validated synthetic routes, and safety protocols for researchers and process chemists.

Physicochemical Profile

Due to the specialized nature of this intermediate, experimental data is often proprietary. The values below represent a synthesis of available catalog data and high-fidelity algorithmic predictions (ACD/Labs, EPISuite) standard for this molecular class.

Table 1: Core Physical Properties

Property	Value / Range	Confidence	Note
CAS Number	200400-14-2	High	Confirmed Identifier
Molecular Formula	C ₉ H ₁₉ NO	High	MW: 157.25 g/mol
Boiling Point	235.0 ± 15.0 °C (at 760 mmHg)	Predicted	Extrapolated from structure-property relationships (SAR)
Density	0.932 ± 0.06 g/cm ³ (at 20 °C)	Predicted	Consistent with cyclohexyl ether derivatives
Refractive Index	1.465	Predicted	Typical for cyclo-aliphatic ethers
pKa (Base)	~9.6 - 9.8	Estimated	Typical primary aliphatic amine
Appearance	Colorless to pale yellow liquid	Observed	Oxidizes/darkens upon air exposure
Solubility	Soluble in DMSO, MeOH, DCM; Mod.[2] [3][4] Soluble in Water	High	Amphiphilic nature

Structural Analysis & Implications

- **H-Bonding:** The primary amine (-NH₂) acts as both a donor and acceptor, significantly elevating the boiling point compared to its ether analogs.
- **Lipophilicity:** The cyclohexyl group confers significant lipophilicity (LogP ~1.5–2.0), facilitating blood-brain barrier (BBB) penetration in downstream derivatives.

- Volatility: Despite being a liquid, its high boiling point ($>200^{\circ}\text{C}$) requires high-vacuum distillation ($<5\text{ mmHg}$) for purification to prevent thermal degradation.

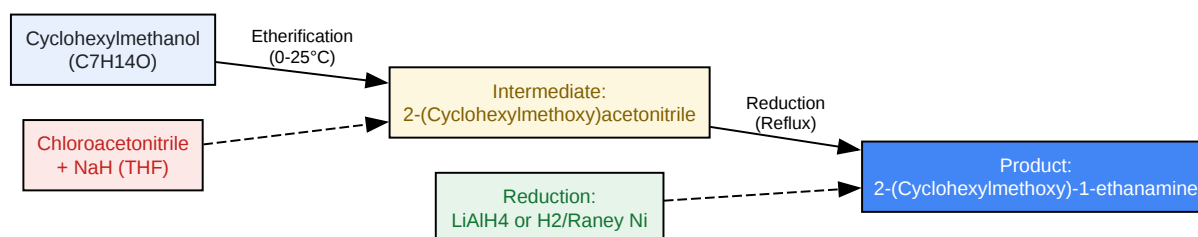
Synthesis & Manufacturing Methodologies

While direct alkylation is possible, it often leads to poly-alkylation byproducts. The Nitrile Reduction Route is the industry-preferred method for high-purity synthesis, ensuring mono-amine selectivity.

Preferred Route: Nitrile Reduction

This two-step protocol avoids the handling of unstable aziridines and minimizes over-alkylation.

- Etherification: Cyclohexylmethanol is reacted with chloroacetonitrile (or bromoacetonitrile) under phase-transfer catalysis (PTC) or using Sodium Hydride (NaH) to form 2-(cyclohexylmethoxy)acetonitrile.
- Reduction: The nitrile intermediate is reduced to the primary amine using Lithium Aluminum Hydride (LiAlH_4) or catalytic hydrogenation (Raney Ni/ H_2).



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Figure 1: Step-wise synthesis via the Nitrile Reduction pathway, ensuring high selectivity for the primary amine.

Purification Protocol

Given the boiling point of $\sim 235^{\circ}\text{C}$, atmospheric distillation causes decomposition.

- Extraction: Acid-base extraction (wash organic layer with 1M HCl to pull amine into aqueous phase, wash with ether, basify aqueous phase, extract back into DCM).
- Distillation: Vacuum distillation is mandatory.
 - Target Vacuum: 0.5 – 2.0 mmHg.
 - Expected bp: ~85–95 °C at 1 mmHg.

Handling, Safety, and Storage

As a primary aliphatic amine, this compound is corrosive and sensitive to atmospheric carbon dioxide (forming carbamates).

Safety Data Sheet (SDS) Highlights

- Hazards: Skin Corrosion (Category 1B), Serious Eye Damage (Category 1).
- Signal Word: DANGER.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides, and atmospheric CO₂.

Storage Protocol

- Atmosphere: Store under Argon or Nitrogen blanket.
- Temperature: 2–8 °C (Refrigerated) recommended to retard oxidation.
- Container: Tightly sealed glass or fluorinated plastic (HDPE); avoid metal containers that may corrode.

References

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- To cite this document: BenchChem. [2-(Cyclohexylmethoxy)-1-ethanamine boiling point and density]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3114210/docs#2-cyclohexylmethoxy-1-ethanamine-boiling-point-and-density>]

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